

Application Note: Validating EZH2 Inhibition by CPI-905 Using Western Blot

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Compound of Interest

Compound Name: CPI-905

Cat. No.: B1669585

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Audience: Researchers, scientists, and drug development professionals.

Introduction

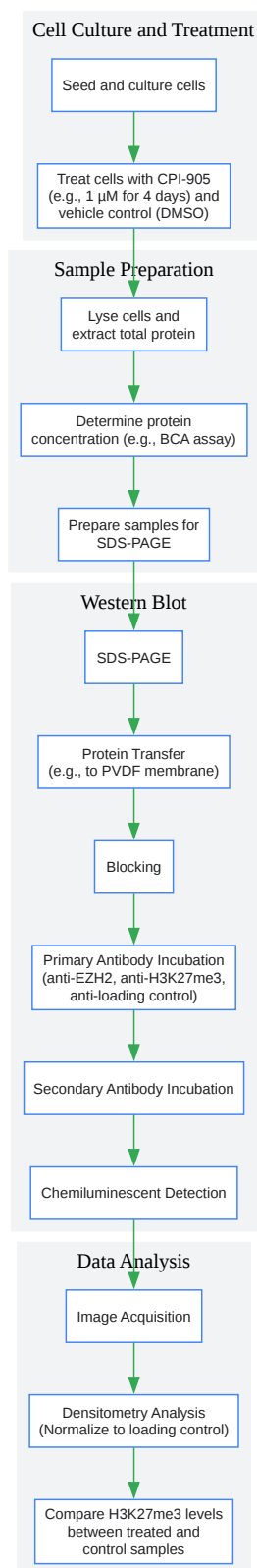
Enhancer of zeste homolog 2 (EZH2) is a histone methyltransferase and the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2).[1] EZH2 plays a crucial role in epigenetic regulation by catalyzing the trimethylation of histone H3 at lysine 27 (H3K27me3), a mark associated with transcriptional repression.[1] Dysregulation of EZH2 activity is implicated in the pathogenesis of various cancers, making it an attractive therapeutic target. **CPI-905** is a potent and selective inhibitor of EZH2. This application note provides a detailed protocol for validating the inhibitory activity of **CPI-905** on EZH2 using Western blot analysis. The primary method of validation is to assess the level of the downstream epigenetic mark, H3K27me3, as a direct readout of EZH2 enzymatic activity. A decrease in H3K27me3 levels upon treatment with **CPI-905** indicates successful target engagement and inhibition.

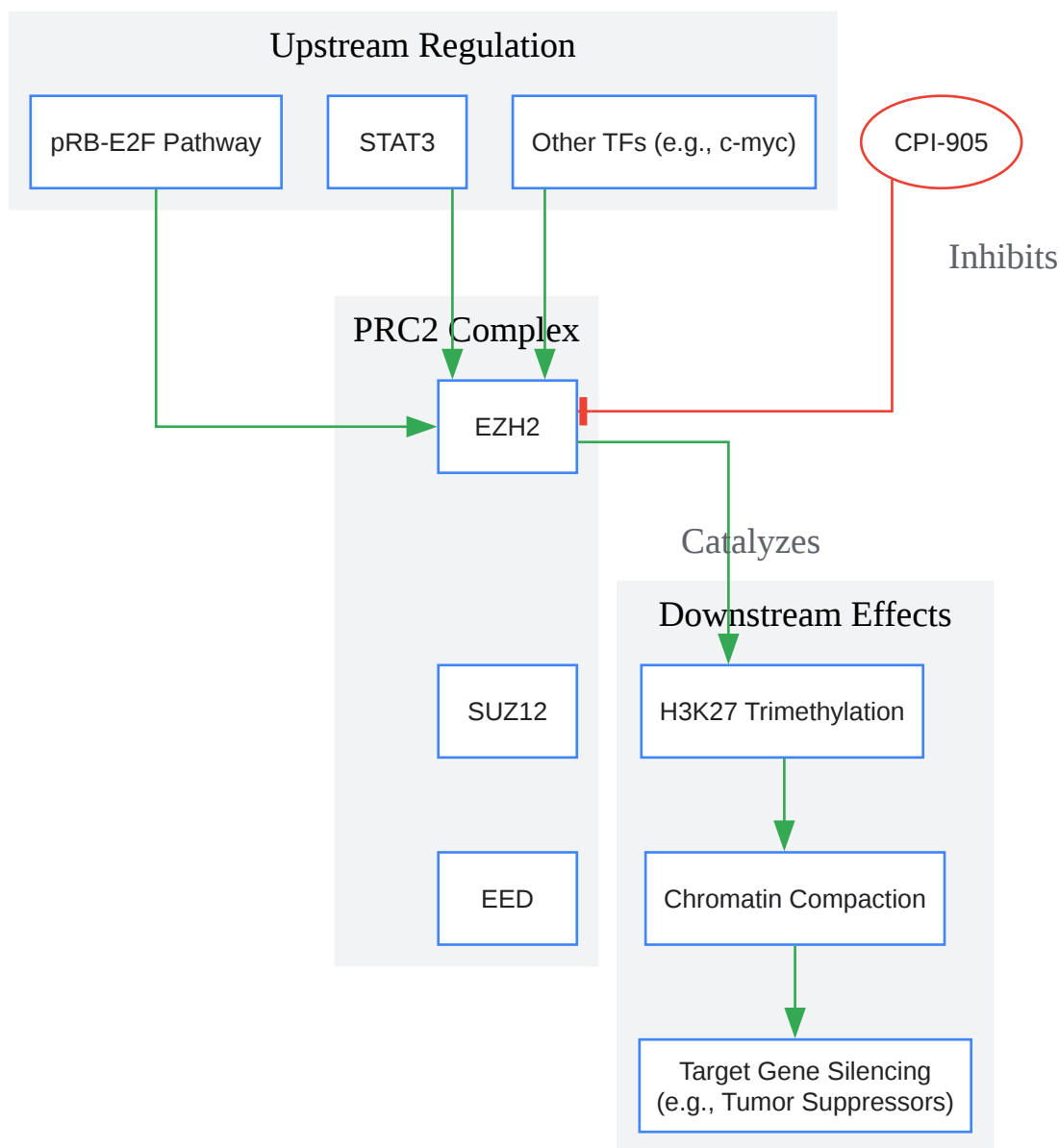
Principle

The Western blot protocol described here enables the detection and semi-quantification of total EZH2 and H3K27me3 protein levels in cell lysates. Following treatment of cells with **CPI-905** or a vehicle control, total protein is extracted, separated by size via SDS-PAGE, and transferred to a membrane. The membrane is then probed with specific primary antibodies against EZH2 and H3K27me3. A loading control, such as β -actin or Histone H3, is used to normalize for protein loading variability.[2] A significant reduction in the H3K27me3 signal in **CPI-905**-treated cells compared to control cells confirms the inhibitory effect of the compound on EZH2 activity.

Experimental Workflow

The overall experimental workflow for validating EZH2 inhibition by **CPI-905** is depicted below.





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References

- 1. EZH2 - Wikipedia [en.wikipedia.org]
- 2. Recommended controls for western blot | Abcam [abcam.com]
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